

Spectroscopic Data of 6-tert-butylpyridin-2-ol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 6-tert-butylpyridin-2-ol

CAS No.: 58498-57-0

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This technical guide provides a detailed analysis of the spectroscopic data for **6-tert-butylpyridin-2-ol**, a substituted pyridine derivative of interest in medicinal chemistry and materials science. This document is intended for researchers, scientists, and drug development professionals who require a comprehensive understanding of the structural characterization of this molecule using Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

Introduction: The Tautomeric Nature of 6-tert-butylpyridin-2-ol

A critical aspect of the chemistry of 2-hydroxypyridines is their existence in a tautomeric equilibrium with their corresponding 2-pyridone form. In the case of **6-tert-butylpyridin-2-ol**, this equilibrium lies significantly towards the 6-tert-butyl-2-pyridone tautomer, particularly in the solid state and in most common solvents. This preference is driven by the greater stability of the amide-like pyridone ring. Consequently, the spectroscopic data presented and analyzed in this guide will be interpreted based on the predominant 6-tert-butyl-2-pyridone structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. For 6-tert-butyl-2-pyridone, both ^1H and ^{13}C NMR provide unambiguous evidence for its structure. The data presented here is based on analysis of a closely related analogue, 6-tert-butyl-3-phenyl-2-pyridone, and extrapolated to the target molecule by accounting for the absence of the phenyl group.

^1H NMR Spectroscopy

The ^1H NMR spectrum of 6-tert-butyl-2-pyridone is expected to show distinct signals for the tert-butyl protons, the three protons on the pyridine ring, and the N-H proton.

Table 1: Predicted ^1H NMR Chemical Shifts for 6-tert-butyl-2-pyridone in CDCl_3

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
$-\text{C}(\text{CH}_3)_3$	~1.3	Singlet	9H
H-5	~6.2	Doublet	1H
H-4	~7.3	Triplet (dd)	1H
H-3	~6.0	Doublet	1H
N-H	~12.0 (broad)	Singlet	1H

- Expertise & Experience:** The downfield shift of the N-H proton to around 12.0 ppm is highly characteristic of 2-pyridones and is a result of hydrogen bonding and the deshielding effect of the adjacent carbonyl group. The tert-butyl group, being electronically simple and isolated, presents as a sharp singlet integrating to nine protons, typically in the upfield region around 1.3 ppm. The protons on the pyridone ring will exhibit characteristic splitting patterns due to coupling with their neighbors.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides insight into the carbon framework of the molecule.

Table 2: Predicted ^{13}C NMR Chemical Shifts for 6-tert-butyl-2-pyridone in CDCl_3

Carbon	Predicted Chemical Shift (δ , ppm)
-C(CH ₃) ₃	~29
-C(CH ₃) ₃	~35
C-3	~105
C-5	~118
C-4	~140
C-6	~155
C-2 (C=O)	~164

- **Expertise & Experience:** The most downfield signal will be that of the carbonyl carbon (C-2) at approximately 164 ppm, a hallmark of the pyridone tautomer. The quaternary carbon of the tert-butyl group will appear around 35 ppm, while the methyl carbons will be further upfield at about 29 ppm. The chemical shifts of the ring carbons are influenced by the electron-withdrawing nature of the carbonyl group and the electron-donating effect of the nitrogen atom.

Experimental Protocol for NMR Data Acquisition

A self-validating protocol for acquiring high-quality NMR spectra is crucial for accurate structural assignment.

Methodology:

- **Sample Preparation:** Dissolve approximately 5-10 mg of 6-tert-butyl-2-pyridone in ~0.7 mL of deuterated chloroform (CDCl_3). The choice of a deuterated solvent is essential to avoid large solvent signals in the ^1H NMR spectrum.
- **Instrumentation:** Utilize a 400 MHz (or higher) NMR spectrometer equipped with a broadband probe.
- **^1H NMR Acquisition:**

- Acquire a one-pulse ^1H spectrum with a 90° pulse.
- Set the spectral width to cover the range of -2 to 14 ppm.
- Use a relaxation delay of at least 5 seconds to ensure full relaxation of all protons, including the slowly relaxing quaternary carbon-attached protons.
- Acquire a sufficient number of scans (typically 16-32) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Set the spectral width to cover the range of 0 to 200 ppm.
 - A longer acquisition time and a larger number of scans (e.g., 1024 or more) are typically required due to the lower natural abundance of ^{13}C .
- Data Processing: Process the acquired Free Induction Decays (FIDs) with an appropriate window function (e.g., exponential multiplication) and Fourier transform. Phase and baseline correct the resulting spectra. Calibrate the chemical shift scale using the residual solvent peak (CDCl_3 : δ 7.26 for ^1H and δ 77.16 for ^{13}C).

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of 6-tert-butyl-2-pyridone is dominated by absorptions corresponding to the N-H and C=O bonds.

Table 3: Characteristic IR Absorption Bands for 6-tert-butyl-2-pyridone

Functional Group	Wavenumber (cm ⁻¹)	Intensity
N-H stretch	3400-3200 (broad)	Medium-Strong
C-H stretch (aliphatic)	2960-2870	Strong
C=O stretch (amide)	1660-1640	Strong
C=C stretch (ring)	1600-1550	Medium

- **Expertise & Experience:** The presence of a strong, broad absorption in the 3400-3200 cm⁻¹ region is indicative of a hydrogen-bonded N-H group. The most telling feature confirming the pyridone tautomer is the strong absorption band around 1650 cm⁻¹, which is characteristic of an amide-like carbonyl group. The absence of a sharp O-H stretch around 3600 cm⁻¹ further supports the predominance of the pyridone form.

Experimental Protocol for IR Data Acquisition

Methodology:

- **Sample Preparation:** For solid samples, the Attenuated Total Reflectance (ATR) technique is recommended for its simplicity and minimal sample preparation. Place a small amount of the solid sample directly on the ATR crystal.
- **Instrumentation:** Use a Fourier-Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:**
 - Collect a background spectrum of the empty ATR crystal.
 - Collect the sample spectrum.
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
 - The data is usually collected over the range of 4000 to 400 cm⁻¹.
- **Data Processing:** The sample spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural confirmation.

Table 4: Predicted Key Mass Fragments for 6-tert-butyl-2-pyridone

m/z	Proposed Fragment
151	$[M]^+$ (Molecular Ion)
136	$[M - CH_3]^+$
95	$[M - C(CH_3)_3]^+$

- **Expertise & Experience:** The molecular ion peak $[M]^+$ is expected at an m/z value corresponding to the molecular weight of the compound ($C_9H_{13}NO$, MW = 151.21 g/mol). A common fragmentation pathway for tert-butyl groups is the loss of a methyl radical ($\bullet CH_3$), leading to a prominent peak at $[M-15]^+$ (m/z 136). The loss of the entire tert-butyl radical ($\bullet C(CH_3)_3$) would result in a fragment at $[M-57]^+$ (m/z 95).

Experimental Protocol for MS Data Acquisition

Methodology:

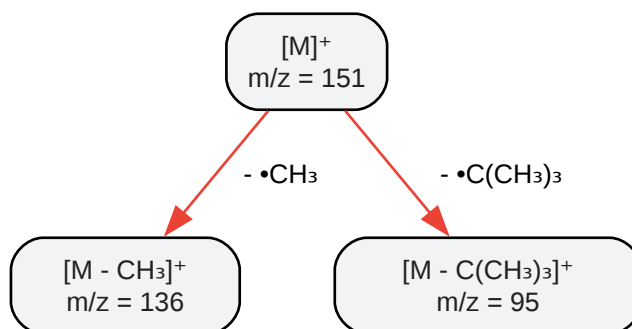
- **Sample Introduction:** For a volatile and thermally stable compound like 6-tert-butyl-2-pyridone, direct infusion via a heated probe or introduction through a gas chromatograph (GC-MS) are suitable methods.
- **Ionization:** Electron Ionization (EI) at 70 eV is a standard method that provides reproducible fragmentation patterns.
- **Mass Analysis:** A quadrupole or time-of-flight (TOF) mass analyzer can be used to separate the ions based on their mass-to-charge ratio.
- **Data Acquisition:** Scan a mass range that encompasses the expected molecular ion and key fragments (e.g., m/z 40-200).

Visualizations

Molecular Structure and Tautomerism

Caption: Tautomeric equilibrium of **6-tert-butylpyridin-2-ol**.

Mass Spectrometry Fragmentation Pathway



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Caption: Proposed EI fragmentation of 6-tert-butyl-2-pyridone.

Conclusion

The spectroscopic characterization of **6-tert-butylpyridin-2-ol** is fundamentally linked to the understanding of its tautomeric equilibrium, which heavily favors the 6-tert-butyl-2-pyridone form. The NMR data provides a clear picture of the proton and carbon environments, with the downfield N-H proton and the carbonyl carbon signal being definitive for the pyridone structure. IR spectroscopy corroborates this with characteristic N-H and C=O stretching vibrations. Mass spectrometry confirms the molecular weight and reveals a fragmentation pattern dominated by the loss of fragments from the tert-butyl group. The methodologies and data presented in this guide provide a robust framework for the unambiguous identification and characterization of this compound.

References

- Bexrud, J. A., & Schafer, L. L. (n.d.). Supplementary Information for A Zirconium Bis(amidate) Complex Exhibiting Improved Aminoalkene Cyclohydroamination Activity. The Royal Society of Chemistry. Retrieved from [[Link](#)]

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